

Essential Safety and Logistical Information for Handling BMS-191095 Hydrochloride

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Compound of Interest

Compound Name: BMS-191095 hydrochloride

Cat. No.: B3340025

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of investigational compounds like **BMS-191095 hydrochloride** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize risk and ensure laboratory safety.

Personal Protective Equipment (PPE)

When handling **BMS-191095 hydrochloride**, a powdered solid, a comprehensive PPE strategy is crucial to prevent exposure through inhalation, skin contact, and eye contact. The following table summarizes the required PPE.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn. For potent compounds, double-gloving is recommended.
Eye Protection	Safety glasses with side shields or chemical splash goggles are mandatory.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is essential when handling the powder outside of a containment system. ^[1]
Body Protection	A disposable lab coat or gown should be worn to protect clothing and skin. For highly potent compounds, coveralls may be necessary. ^{[1][2]}
Foot Protection	Closed-toe shoes are required in all laboratory settings.

Operational Plan: From Receipt to Experiment

A systematic approach to handling **BMS-191095 hydrochloride** will mitigate risks at every stage.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- The compound should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.
- Recommended storage temperatures are -20°C for long-term storage (up to 1 year) and -80°C for extended periods (up to 2 years).^[3]

2. Weighing and Aliquoting:

- All handling of the solid compound should be performed in a certified chemical fume hood or a glove box to minimize inhalation exposure.

- Use dedicated spatulas and weigh boats.
- To avoid creating airborne dust, handle the powder gently.

3. Dissolution:

- When preparing solutions, add the solvent to the pre-weighed compound slowly.
- Ensure the chosen solvent is compatible with the compound and other experimental components.

4. Experimental Use:

- Clearly label all solutions containing **BMS-191095 hydrochloride**.
- When transferring solutions, use appropriate tools such as pipettes to avoid spills.
- Always wear the prescribed PPE during experimental procedures.

Disposal Plan

Proper disposal of **BMS-191095 hydrochloride** and associated waste is critical to prevent environmental contamination and accidental exposure.

- Solid Waste: Unused or expired solid compound should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.^[4]
- Contaminated Materials: All disposable items that have come into contact with the compound, such as gloves, weigh boats, and pipette tips, must be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Solutions containing **BMS-191095 hydrochloride** should be collected in a labeled, sealed waste container for hazardous liquid waste. Do not pour down the drain.^[4]
- Consult your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.

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